

Diethyl 2,2-difluoromalonate molecular weight and formula

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Compound of Interest

Compound Name: Diethyl 2,2-difluoromalonate

Cat. No.: B1296167

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An In-depth Technical Guide to Diethyl 2,2-difluoromalonate

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical summary of the molecular weight and chemical formula for **Diethyl 2,2-difluoromalonate**.

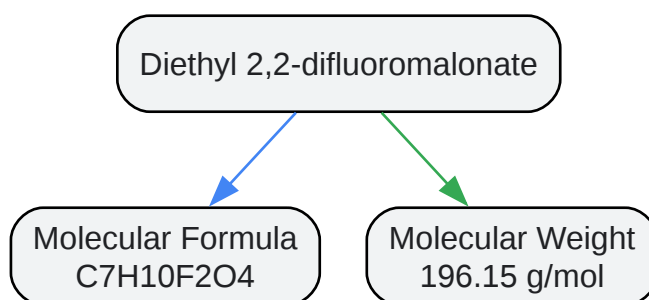
Core Molecular Data

The essential molecular information for **Diethyl 2,2-difluoromalonate** is presented below. This data is foundational for experimental design, stoichiometric calculations, and analytical interpretations.

Property	Value
Molecular Formula	C7H10F2O4 [1] [2] [3] [4]
Molecular Weight	196.15 g/mol [1] [2] [3]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

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- 2. Diethyl difluoromalonate, 97% | Fisher Scientific [fishersci.ca]
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